

# what is Nafamostat mesylate used for

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Nafamostat

CAS No.: 81525-10-2

Cat. No.: S596905

Get Quote

## Key Experimental Data and Protocols

For researchers, the quantitative data and methodologies from key studies are crucial. The table below summarizes experimental details from a preclinical study on Spinal Cord Injury (SCI) and a clinical trial for COVID-19.

Study Focus	Administration & Dosing	Key Model / Population	Primary Efficacy Findings	Safety & PK/PD Findings
-------------	-------------------------	------------------------	---------------------------	-------------------------

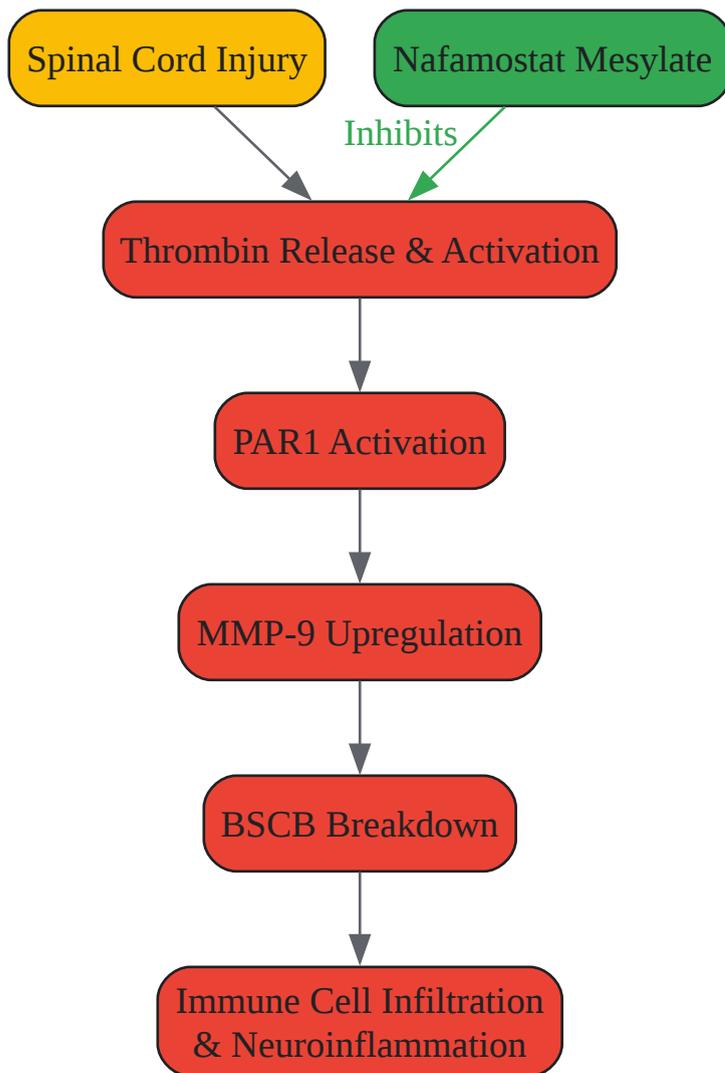
### | Spinal Cord Injury (Preclinical) [1] | - Route: Intraperitoneal (i.p.)

- **Dose:** 10 mg/kg/day
- **Regimen:** First dose at various time points (0h-5d) post-injury, then twice daily until 3 days post-injury [1] | - Female Wistar rats
- Moderate contusive SCI model (NYU Impactor) [1] | - **Optimal time window:** 2-12 hours post-injury.
- Significant improvement in BBB locomotor scores.
- Inhibited BSCB breakdown and reduced immune cell infiltration [1] | - Based on known clinical use for other indications [1]. | | **COVID-19 (Clinical Trial) [2] | - Route:** Intravenous (IV) infusion
- **Dose:** 0.2 mg/kg/h
- **Duration:** Max of 7 days [2] | - Hospitalized patients with COVID-19 pneumonitis (Phase Ib/IIa RCT)
- n=21 (**nafamostat**) vs. n=21 (Standard of Care) [2] | - **No evidence** of anti-inflammatory, anticoagulant, or antiviral activity.
- Lower rate of oxygen-free days vs. Standard of Care (Rate ratio 0.55) [2] | - **Safety:** 86% experienced  $\geq 1$  AE (vs. 57% SoC). Higher plasma creatinine (mean diff. 10.57  $\mu\text{mol/L}$ ).

- **PK:** Rapid breakdown to inactive metabolites; no significant anticoagulant effect observed [2] |

## Mechanism of Action and Signaling Pathways

**Nafamostat**'s primary mechanism is the inhibition of a wide spectrum of serine proteases [3]. The following diagram illustrates its role in protecting the blood-spinal cord barrier after injury, as revealed in preclinical research [1].



[Click to download full resolution via product page](#)

Figure 1: **Nafamostat** inhibits thrombin to protect the blood-spinal cord barrier after injury, reducing neuroinflammation [1].

## Research Status and Future Directions

The research landscape for **nafamostat** mesylate is dynamic, characterized by both promising preclinical findings and the realities of clinical trial data.

- **Repurposing Potential:** Research continues to explore **nafamostat**'s use in **early-stage COVID-19** and other viral infections, **oncology** (e.g., pancreatic cancer), and **other CNS conditions** like subarachnoid hemorrhage [2] [4] [5].
- **Challenges and Considerations:** The **short half-life** (~8 minutes) and consequent need for continuous intravenous infusion limit its use to hospital settings [6] [4]. Development of **novel formulations** (e.g., for inhalation or with improved oral bioavailability) is a key area for future research to unlock its potential in outpatient or early-disease settings [2]. Furthermore, clinical trials have highlighted that its **safety profile requires careful management**, with risks of hyperkalemia, increased plasma creatinine, and other adverse events [2] [4].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Delayed administration of nafamostat mesylate inhibits ... [pmc.ncbi.nlm.nih.gov]
2. Randomised controlled trial of intravenous nafamostat ... [pmc.ncbi.nlm.nih.gov]
3. What is the mechanism of Nafamostat Mesilate? [synapse.patsnap.com]
4. Nafamstat Mesilate - an overview [sciencedirect.com]
5. Search Orphan Drug Designations and Approvals - FDA [accessdata.fda.gov]
6. Nafamostat: Uses, Interactions, Mechanism of Action [go.drugbank.com]

To cite this document: Smolecule. [what is Nafamostat mesylate used for]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b596905#what-is-nafamostat-mesylate-used-for>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)